

# Application Notes and Protocols: SB297006

## Dosage and Administration in Animal Models

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### Compound of Interest

Compound Name: SB297006

Cat. No.: B1680827

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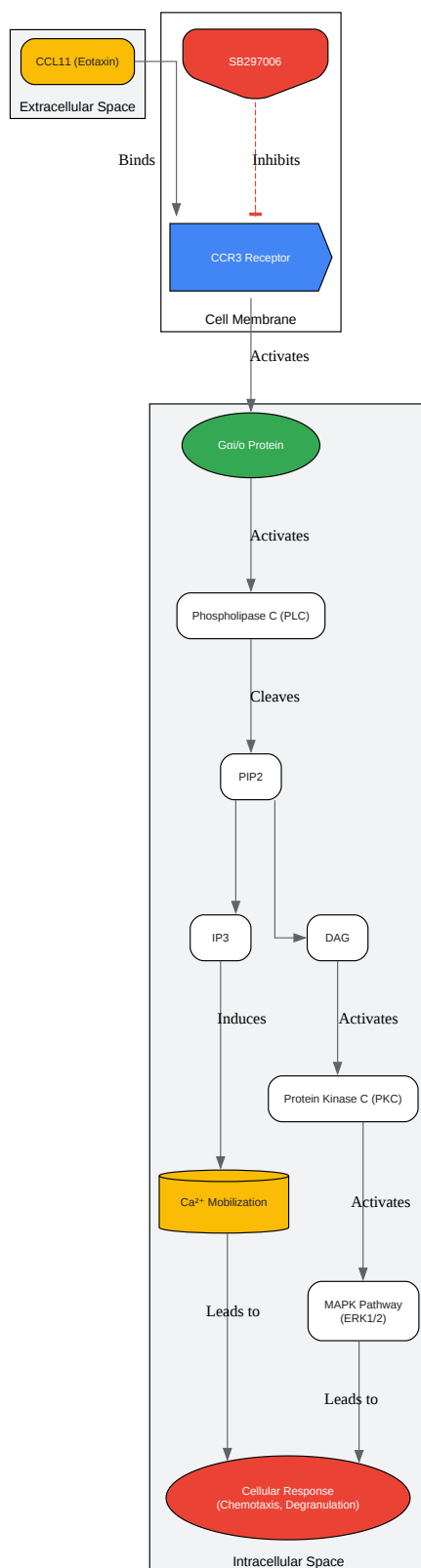
These application notes provide a comprehensive overview of the dosage and administration of **SB297006**, a CCR3 antagonist, in animal models. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the therapeutic potential of this compound.

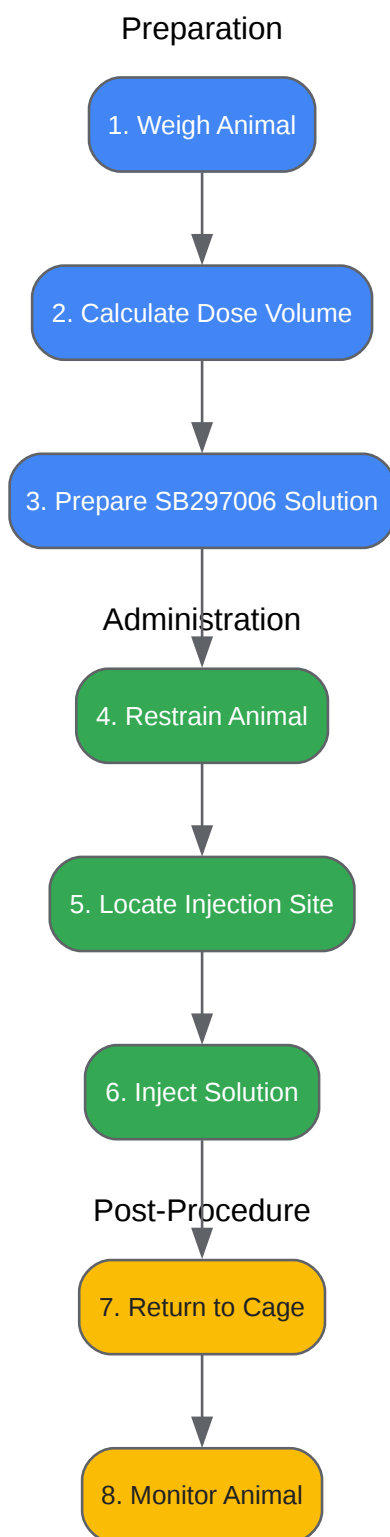
## Mechanism of Action: CCR3 Antagonism

**SB297006** is a selective antagonist of the C-C chemokine receptor type 3 (CCR3). CCR3 and its ligands, such as eotaxin (CCL11), are key mediators of eosinophilic inflammation, a hallmark of various allergic diseases like asthma and atopic dermatitis. By blocking the interaction of eotaxins with CCR3, **SB297006** inhibits the recruitment and activation of eosinophils and other inflammatory cells to target tissues. This mechanism of action makes **SB297006** a promising candidate for the treatment of inflammatory and allergic conditions.

## CCR3 Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the binding of chemokines like eotaxin (CCL11) to the CCR3 receptor, and the point of inhibition by **SB297006**.





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- To cite this document: BenchChem. [Application Notes and Protocols: SB297006 Dosage and Administration in Animal Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680827#sb297006-dosage-and-administration-in-animal-models]

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